

Commercial Suppliers and Analytical Methodologies for 6PPD-quinone-d5: A Technical Guide

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Compound of Interest

Compound Name: 6PPD-quinone-d5

Cat. No.: B12402663

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of the **6PPD-quinone-d5** analytical standard, a critical tool for researchers studying the environmental fate and toxicity of the tire-related contaminant 6PPD-quinone. This document summarizes key quantitative data from various suppliers, details established experimental protocols for different environmental matrices, and provides visual workflows to aid in experimental design.

Commercial Availability of 6PPD-quinone-d5 Analytical Standard

A variety of chemical suppliers offer **6PPD-quinone-d5** for research purposes. The quality and available quantities can vary, making it crucial for researchers to select a standard that meets the specific requirements of their analytical methods. The following table summarizes the offerings from several prominent suppliers.

Supplier	Catalog Number	Purity	Available Quantities/ Concentrations	CAS Number	Molecular Formula
MedchemExpress	HY-152039S	99.39% ^{[1][2]}	Neat solid (inquire for sizes)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
Cayman Chemical	38248	≥95% ^[3]	1 mg, 5 mg	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
LGC Standards	TRC-P348791	>95% (HPLC) ^[4]	1 mg, 5 mg, 10 mg	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
StonyLab	(Not specified)	≥95% ^[5]	5 mg	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
PDQ Scientific	PDQH-688115-10mg	(Not specified)	10 mg (Neat)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
PDQH-688151-1mL	(Not specified)	1 mL (100 µg/mL in Acetonitrile)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂	
ZeptoMetrix	14740.18-10MG	(Not specified)	10 mg (Neat)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
14740.18-100-AN	(Not specified)	100 µg/mL in Acetonitrile	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂	
Sigma-Aldrich	AABH9A95D330	95%	(Inquire for sizes)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
AccuStandard	M-1634-IS	(Not specified)	1 mL (100 µg/mL in Acetonitrile)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
HPC Standards	688115	(Not specified)	1x10 mg (Neat)	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂
688151	(Not specified)	1x1 mL (100 µg/mL in	2750119-14-1	C ₁₈ H ₁₇ D ₅ N ₂ O ₂	

Acetonitrile)

MedKoo Biosciences	126657	>98%	1 mg	2750119-14- 1	C ₁₈ H ₁₇ D ₅ N ₂ O 2
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Experimental Protocols for the Analysis of 6PPD-quinone

The use of an isotopically labeled internal standard like **6PPD-quinone-d5** is crucial for accurate quantification of 6PPD-quinone in complex environmental matrices, primarily through isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below are detailed methodologies for the analysis of 6PPD-quinone in water, soil, and fish tissue.

Analysis in Aqueous Matrices (Based on EPA Draft Method 1634)

This method is designed for the determination of 6PPD-quinone in surface water and stormwater.

1. Sample Preparation and Extraction:

- To a 250 mL water sample, add a known amount of a ¹³C₆-6PPD-quinone solution as an extracted internal standard (EIS).
- Perform solid-phase extraction (SPE) using a polymeric sorbent cartridge.
- Elute the 6PPD-quinone and the EIS from the SPE cartridge with an appropriate solvent (e.g., acetonitrile).
- Concentrate the eluate to a final volume of 1 mL.

2. Internal Standard Spiking:

- Prior to analysis, spike the extracted sample with a known amount of **6PPD-quinone-d5** as a non-extracted internal standard (NIS) or injection internal standard (IIS).

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like formic acid or ammonium formate to improve ionization.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection. Key MRM transitions for 6PPD-quinone and its labeled standards should be optimized.

4. Quantification:

- The concentration of 6PPD-quinone in the sample is determined by calculating the ratio of the native analyte's peak area to the peak area of the extracted internal standard ($^{13}\text{C}_6$ -6PPD-quinone). The non-extracted internal standard (**6PPD-quinone-d5**) is used to monitor and correct for variations in instrument response.

Analysis in Soil and Sediment Matrices

This protocol is adapted from a standard operating procedure for the analysis of 6PPD-quinone in solid matrices.

1. Sample Preparation and Extraction:

- Homogenize the soil or sediment sample.
- Weigh out a subsample (e.g., 5-10 g) and spike it with a known amount of $^{13}\text{C}_6$ -6PPD-quinone (EIS).
- Perform solvent extraction, for example, using an accelerated solvent extraction (ASE) system with a suitable solvent mixture (e.g., acetone:hexane).
- Concentrate the extract to a small volume.

2. Extract Cleanup:

- Utilize solid-phase extraction (SPE) or other cleanup techniques like gel permeation chromatography (GPC) to remove interfering matrix components.

3. Internal Standard Spiking and Analysis:

- Spike the cleaned extract with **6PPD-quinone-d5** (NIS/IIS).
- Analyze the sample by LC-MS/MS using similar conditions as described for aqueous samples.

4. Quantification:

- Quantification is performed using the isotope dilution method as described for water analysis.

Analysis in Fish Tissue

This method is based on published research for the determination of 6PPD-quinone in biological tissues.

1. Sample Preparation and Homogenization:

- Homogenize the fish tissue sample.
- Weigh a subsample (e.g., 1-2 g) and spike it with a known amount of $^{13}\text{C}_6$ -6PPD-quinone (EIS).

2. Extraction:

- Perform a solvent extraction using a method such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) or a modified Bligh-Dyer extraction with a suitable solvent system (e.g., acetonitrile or a mixture of chloroform and methanol).
- Centrifuge the sample to separate the solvent layer containing the analyte.

3. Extract Cleanup:

- The solvent extract may require cleanup to remove lipids and other interferences. This can be achieved using d-SPE (dispersive solid-phase extraction) with sorbents like C18 and graphitized carbon black, or through the use of lipid removal cartridges.

4. Internal Standard Spiking and LC-MS/MS Analysis:

- Spike the final extract with **6PPD-quinone-d5** (NIS/IIS).
- Analyze the sample using LC-MS/MS with conditions optimized for biological matrices.

5. Quantification:

- Calculate the concentration of 6PPD-quinone using the isotope dilution method.

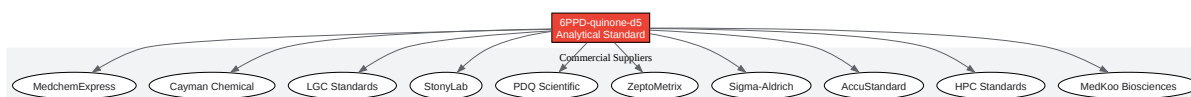
Visualizing the Workflow and Supplier Landscape

To better illustrate the analytical process and the key players in the supply of the analytical standard, the following diagrams have been generated.



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Caption: A generalized experimental workflow for the analysis of 6PPD-quinone.



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Caption: Key commercial suppliers of the **6PPD-quinone-d5** analytical standard.

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